An In-Depth Technical Guide to 1,9-Dibromononane: Properties, Synthesis, and Applications

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1,9-Dibromononane**, a versatile difunctional alkylating agent utilized in a variety of synthetic applications, including the formation of heterocyclic compounds and as a linker in bioactive molecules. This document details its chemical and physical properties, provides an experimental protocol for its synthesis, and explores its applications in organic synthesis.

Chemical Identity and Properties

1,9-Dibromononane is an α , ω -dihaloalkane that serves as a valuable building block in organic chemistry. Its terminal bromine atoms provide two reactive sites for nucleophilic substitution reactions.

CAS Number: 4549-33-1

Synonyms:

- · Nonamethylene dibromide
- 1,9-Dibromnonan
- 1,9-Dibromonone



- Nonane, 1,9-dibromo-
- Nonamethylendibromid

The key physicochemical properties of **1,9-Dibromononane** are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₈ Br ₂	[1]
Molecular Weight	286.05 g/mol	[1]
Appearance	Clear colorless to slightly yellow liquid	[2]
Density	1.407 g/mL at 25 °C	[2]
Melting Point	-2 °C	[2]
Boiling Point	285-288 °C	[2]
Flash Point	>230 °F (>110 °C)	[2]
Refractive Index	n20/D 1.496	[2]
Solubility	Insoluble in water	[3]

Synthesis of 1,9-Dibromononane

A common laboratory-scale synthesis of **1,9-Dibromononane** involves the dibromination of the corresponding diol, **1,9-nonanediol**. The following protocol provides a detailed methodology for this conversion.

Experimental Protocol: Synthesis from 1,9-Nonanediol

Materials:

- 1,9-Nonanediol
- Carbon tetrabromide (CBr₄)



- Sodium bromide (NaBr)
- Copper catalyst (e.g., copper(I) bromide)
- Anhydrous N,N-Dimethylformamide (DMF)
- Diethyl ether (Et₂O)
- Saturated aqueous sodium bicarbonate (NaHCO₃) solution
- Saturated aqueous sodium thiosulfate (Na₂S₂O₃) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous sodium sulfate (Na₂SO₄)
- Hexane

Equipment:

- Dry reaction flask with a stir bar
- Syringe
- Purple LED light source (e.g., 394 nm)
- Separatory funnel
- Rotary evaporator
- · Column chromatography setup

Procedure:

- To a dry reaction flask equipped with a stir bar, add the copper catalyst (0.01 eq.), 1,9-nonanediol (1.0 eq.), carbon tetrabromide (2.0 eq.), and sodium bromide (2.0 eq.).[1]
- Seal the reaction vial and displace the air with an inert gas (e.g., nitrogen or argon).[1]



- Add anhydrous DMF via syringe.[1]
- Stir the reaction mixture under the light of a purple LED (e.g., 394 nm) for 24 hours.[1]
- Upon completion, transfer the reaction mixture to a separatory funnel containing diethyl ether and water.[1]
- Separate the aqueous layer and extract it twice more with diethyl ether.[1]
- Combine the organic layers and wash sequentially with saturated aqueous NaHCO₃ solution, saturated aqueous Na₂S₂O₃ solution, and brine.[1]
- Dry the organic layer over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure.[1]
- Purify the resulting crude product by column chromatography using 100% hexane as the eluent to afford pure **1,9-Dibromononane**.[1]

Synthesis Workflow Diagram



Reactant Preparation 1,9-Nonanediol CBr4, NaBr Copper Catalyst Reaction Add anhydrous DMF Stir under purple LED (24h) Workup Quench with Et2O/H2O Separate layers Extract aqueous layer with Et2O Purification Wash combined organic layers with: - sat. NaHCO3 - sat. Na2S2O3 - Brine Dry over Na2SO4 Filter and Concentrate Column Chromatography (100% Hexane) Final Product

Synthesis Workflow of 1,9-Dibromononane

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1,9-Dibromononane

Caption: Workflow for the synthesis of **1,9-Dibromononane**.



Applications in Organic Synthesis

1,9-Dibromononane is a key intermediate in the synthesis of a variety of organic molecules, particularly in the formation of long-chain and cyclic structures. Its bifunctional nature allows it to act as a linker between two nucleophilic species or to form a nine-carbon ring system through intramolecular cyclization.

N-Alkylation Reactions

A frequent application of **1,9-Dibromononane** is in the N-alkylation of primary and secondary amines. This reaction can be controlled to yield mono- or di-alkylation products, or to form nitrogen-containing heterocyclic compounds.

General Experimental Protocol for N-Alkylation:

- Dissolve the amine substrate in a suitable solvent (e.g., DMF, acetonitrile).
- Add a base (e.g., K2CO3, Et3N) to neutralize the HBr formed during the reaction.
- Add 1,9-Dibromononane (stoichiometry will depend on the desired product) to the reaction mixture.
- Heat the reaction mixture and monitor its progress by a suitable analytical technique (e.g., TLC, LC-MS).
- Upon completion, perform an aqueous workup to remove inorganic salts.
- Extract the product into an organic solvent.
- Dry the organic layer and remove the solvent under reduced pressure.
- Purify the crude product by column chromatography or recrystallization.

Synthesis of Heterocyclic Compounds

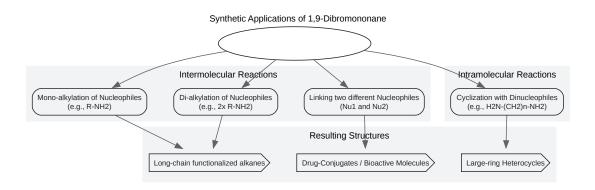
The nine-carbon chain of **1,9-Dibromononane** can be utilized to construct large heterocyclic rings through reaction with dinucleophiles. For instance, reaction with a diamine can lead to the formation of a large-ring diazacycle.



Role as a Linker in Bioactive Molecules

The long, flexible, and lipophilic nonane chain makes **1,9-Dibromononane** a candidate for use as a linker in the design of drug-conjugates. In such applications, the dibromo functionality allows for the covalent attachment of two different molecular entities, such as a targeting moiety and a therapeutic agent.

Logical Relationship Diagram of Applications



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Caption: Applications of 1,9-Dibromononane in synthesis.

Safety and Handling

1,9-Dibromononane is an irritant. It is important to handle this chemical in a well-ventilated fume hood while wearing appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. Avoid contact with skin and eyes. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.



This technical guide provides a foundational understanding of **1,9-Dibromononane** for researchers and professionals in drug development. The provided protocols and data are intended to serve as a starting point for further investigation and application of this versatile chemical.

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